

Comprehensive Safety and Handling Guide for 6-Oxo-octanoyl-CoA

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Compound of Interest

Compound Name: 6-oxo-octanoyl-CoA

Cat. No.: B15599266

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Disclaimer: A specific Safety Data Sheet (SDS) for **6-oxo-octanoyl-CoA** is not readily available. The following guidance is based on general laboratory safety principles for handling biochemical reagents of a similar class. It is imperative to handle this compound with caution, assuming it may have potential hazards until more specific information is available. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **6-oxo-octanoyl-CoA**.

Chemical and Physical Properties of Similar Compounds

To provide a general understanding of the substance class, the following table summarizes the computed properties of related acyl-CoA compounds. This data is for informational purposes only.

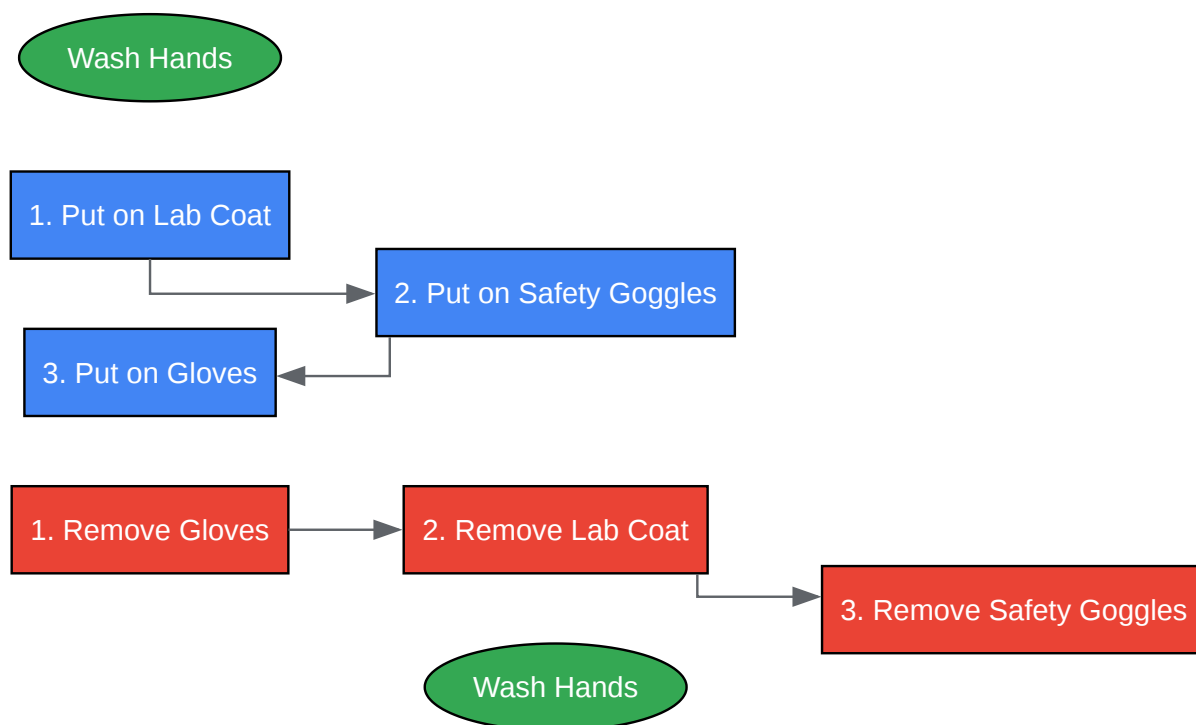
Property	3-oxooctanoyl-CoA	Hexanoyl-CoA	Pentanoyl-CoA	Stearoyl-CoA
Molecular Formula	C29H48N7O18P 3S	C27H46N7O17P 3S	C26H44N7O17P 3S	C39H70N7O17P 3S
Molecular Weight	907.7 g/mol	865.7 g/mol	851.7 g/mol	1034.0 g/mol
Physical Description	Not available	Solid	Not available	Solid

Personal Protective Equipment (PPE)

The minimum personal protective equipment (PPE) should be worn at all times when handling **6-oxooctanoyl-CoA** to prevent skin and eye contact.[\[1\]](#)[\[2\]](#)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes. [1]
Hand Protection	Disposable Nitrile Gloves	Minimum for incidental contact. [1] For extended contact, consider double-gloving or using thicker, chemical-resistant gloves. [3]
Body Protection	Laboratory Coat	Should be worn over personal clothing to protect from spills. [2]
Footwear	Closed-Toe Shoes	Required to protect feet from spills and falling objects. [3]

PPE Donning and Doffing Workflow



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Operational and Disposal Plans

Safe Handling Protocol

- Preparation:
 - Read and understand this safety guide before handling the compound.
 - Ensure a clean and organized workspace.
 - Locate the nearest eyewash station and safety shower before starting work.
- Personal Protective Equipment (PPE):
 - Don the appropriate PPE as specified in the table and diagram above.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Handling:

- Handle the compound in a well-ventilated area.
- Avoid creating dust or aerosols.
- Use a spatula or other appropriate tools to handle the solid compound.
- If making a solution, add the solid to the solvent slowly.
- Keep containers tightly closed when not in use.
- After Handling:
 - Doff PPE in the correct order to avoid contamination.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

All waste materials should be considered potentially hazardous and disposed of according to institutional and local regulations.^[4]

- Waste Segregation:
 - Do not mix **6-oxooctanoyl-CoA** waste with other waste streams unless explicitly permitted by your institution's EHS department.^[5]
- Solid Waste:
 - Collect any solid waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed container.
- Liquid Waste:
 - Collect aqueous and organic solvent waste in separate, compatible, and clearly labeled containers.^[5]
 - Do not dispose of solutions containing **6-oxooctanoyl-CoA** down the drain.^[6]

- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE in the appropriate hazardous waste container.[4]
- Empty Containers:
 - Empty containers that held **6-oxooctanoyl-CoA** should be triple-rinsed with a suitable solvent.[7] The rinsate must be collected and disposed of as hazardous liquid waste.[7]
- Waste Pickup:
 - Arrange for the collection of all hazardous waste by your institution's EHS department or a licensed waste disposal contractor.[4]

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